

Commercial Suppliers and Technical Guide for Etravirine D4 Reference Standard

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Compound of Interest

Compound Name: Etravirine D4

Cat. No.: B1139326

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability and technical specifications of the **Etravirine D4** reference standard. It is intended to assist researchers, scientists, and drug development professionals in sourcing and utilizing this material for analytical and research purposes. **Etravirine D4** is the deuterated analogue of Etravirine, a non-nucleoside reverse transcriptase inhibitor (NNRTI) used in the treatment of HIV.^{[1][2][3]} The incorporation of four deuterium atoms creates a stable, isotopically labeled version of the molecule, making it an ideal internal standard for quantitative analysis by mass spectrometry.^{[1][4]}

Commercial Availability

Etravirine D4 is available from several commercial suppliers specializing in reference standards and research chemicals. The following table summarizes a selection of these suppliers. Please note that catalog numbers and availability are subject to change, and it is recommended to contact the suppliers directly for the most current information.

Supplier	Product Name(s)	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Noted Purity
MedchemExpress	Etravirine-d4 (TMC-125 d4)	1142095-93-9	C ₂₀ H ₁₁ D ₄ BrN ₆ O	439.30	98.31%
GlpBio	Etravirine D4 (TMC-125 D4)	1142095-93-9	C ₂₀ H ₁₁ D ₄ BrN ₆ O	439.30	>98.00%
Hexonsynth	Etravirine-d4	1142095-93-9	C ₂₀ H ₁₁ D ₄ BrN ₆ O	439.30	Not Specified
Biosynth	Etravirine D4	1142095-93-9	C ₂₀ H ₁₁ D ₄ BrN ₆ O	439.30	Not Specified
Acanthus Research	Etravirine-D4	Not Specified	C ₂₀ H ₁₁ D ₄ BrN ₆ O	439.30	Not Specified
BOC Sciences	Etravirine-[d4]	1142095-93-9	C ₂₀ H ₁₁ D ₄ BrN ₆ O	439.30	98%

Physicochemical Properties and Storage

A summary of the key physicochemical properties and recommended storage conditions for **Etravirine D4** is provided below.

Property	Value	Source
Appearance	Off-white Solid	
Solubility	Soluble in DMSO (Slightly), Methanol (Slightly, Heated, Sonicated)	
Storage (Stock Solution)	-80°C for up to 6 months; -20°C for up to 1 month (sealed, away from light and moisture)	
Storage (As Supplied)	Store at -20°C. Shipped with blue ice.	
Shelf Life	2 years from QC date on Certificate of Analysis when stored properly.	

Impurity Profiling

Ensuring the purity of a reference standard is critical for accurate quantitative analysis. Impurities in the **Etravirine D4** standard can potentially interfere with the analysis of the parent drug. While a specific Certificate of Analysis detailing the impurity profile of **Etravirine D4** from a commercial supplier is not publicly available, potential impurities can be inferred from the synthesis of the parent drug, Etravirine. Common impurities may include process-related substances and degradation products. Several suppliers offer a range of Etravirine-related impurities that can be used for method development and validation, such as Etravirine N-Oxide and 5-Desbromo Etravirine.

Experimental Protocols: Quantification of Etravirine using Etravirine D4 as an Internal Standard

Etravirine D4 is primarily used as an internal standard in bioanalytical methods for the quantification of Etravirine in biological matrices, such as plasma. The following is a representative LC-MS/MS (Liquid Chromatography-Tandem Mass Spectrometry) protocol adapted from published methodologies.

1. Preparation of Stock and Working Solutions:

- **Etravirine D4 Stock Solution (Internal Standard):** Prepare a stock solution of **Etravirine D4** in methanol at a concentration of 1 mg/mL.
- **Etravirine Stock Solution (Analyte):** Prepare a stock solution of Etravirine in methanol at a concentration of 1 mg/mL.
- **Working Solutions:** Prepare a series of working solutions of Etravirine by diluting the stock solution with a 50:50 (v/v) mixture of methanol and water to create calibration standards. A working solution of the internal standard is also prepared by appropriate dilution.

2. Sample Preparation (Plasma):

- To a 100 µL aliquot of plasma sample, add the internal standard solution.
- Perform a liquid-liquid extraction by adding an appropriate organic solvent (e.g., ethyl acetate), followed by vortexing and centrifugation to separate the organic and aqueous layers.
- Transfer the organic layer to a clean tube and evaporate to dryness under a stream of nitrogen.
- Reconstitute the residue in the mobile phase for LC-MS/MS analysis.

3. LC-MS/MS Analysis:

- **Liquid Chromatography (LC):**
 - **Column:** A C18 reverse-phase column (e.g., XTerra MS-C18, 50 x 2.1 mm, 3.5 µm) is commonly used.
 - **Mobile Phase:** A gradient elution is typically employed with a mobile phase consisting of an aqueous component (e.g., 2 mM ammonium acetate with 0.1% formic acid) and an organic component (e.g., methanol with 0.1% formic acid).
 - **Flow Rate:** A typical flow rate is 300 µL/min.

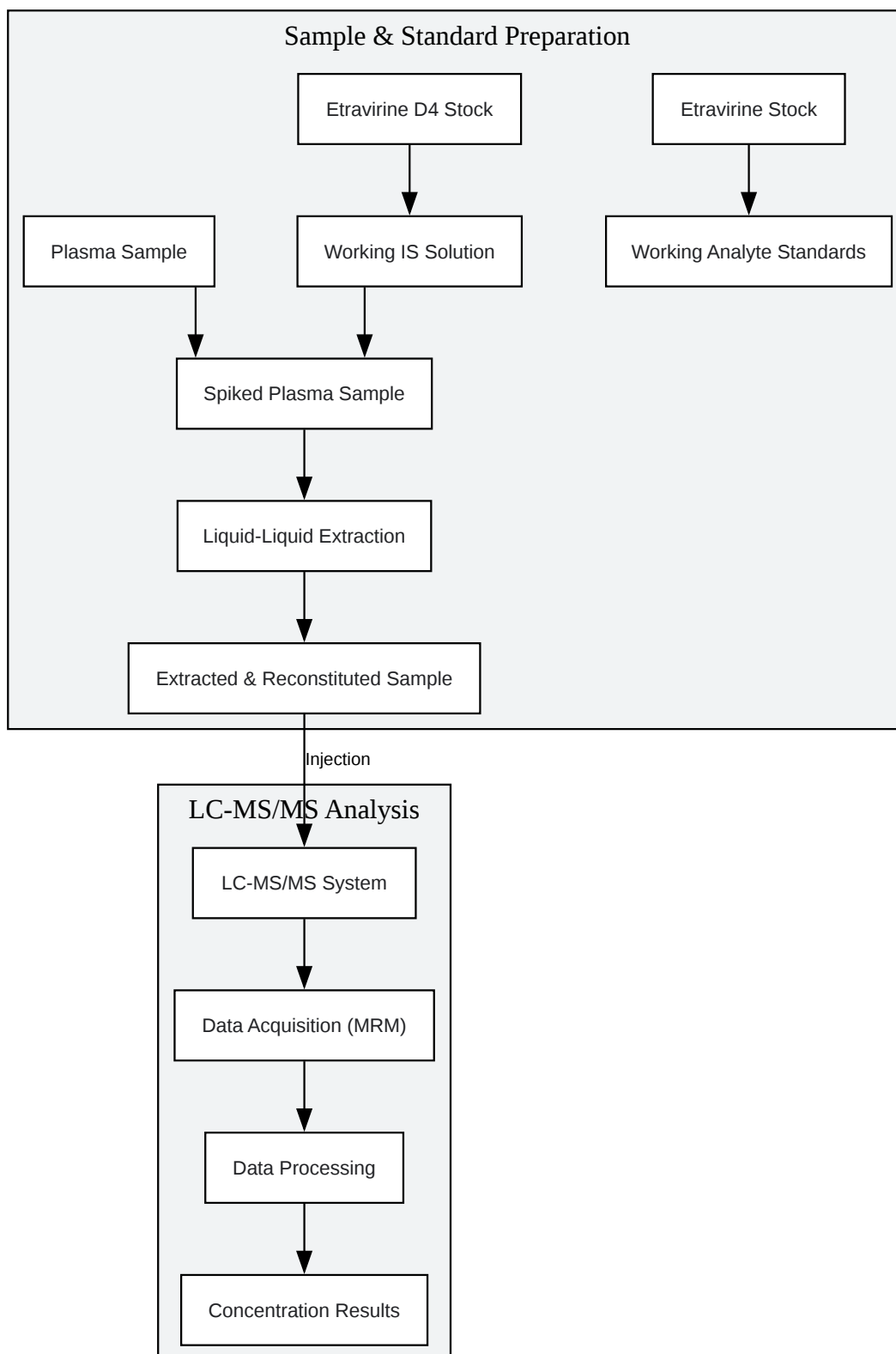
- Tandem Mass Spectrometry (MS/MS):
 - Ionization: Positive electrospray ionization (ESI+) is used.
 - Detection: The analytes are monitored using Multiple Reaction Monitoring (MRM). The precursor to product ion transitions for Etravirine and **Etravirine D4** are selected for quantification. For example, a precursor/product transition for Etravirine could be m/z 435.9 → 163.6.

4. Quantification:

- A calibration curve is constructed by plotting the peak area ratio of the analyte to the internal standard against the concentration of the analyte for the calibration standards.
- The concentration of Etravirine in the unknown samples is then determined from the calibration curve.

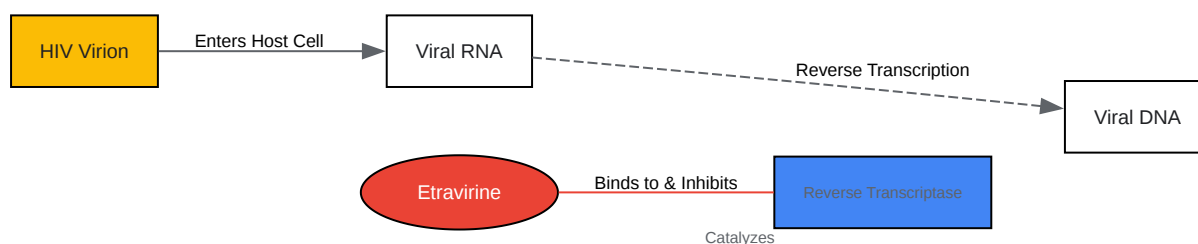
Workflow and Pathway Diagrams

The following diagrams illustrate the general workflow for the quantification of Etravirine using **Etravirine D4** as an internal standard and the mechanism of action of the parent drug, Etravirine.



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Caption: Experimental workflow for the quantification of Etravirine in plasma using **Etravirine D4**.



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Caption: Mechanism of action of Etravirine as a non-nucleoside reverse transcriptase inhibitor.

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